

handling and storage procedures for Hexachloroacetone in the lab

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Hexachloroacetone	
Cat. No.:	B130050	Get Quote

Application Notes and Protocols for Hexachloroacetone Abstract

This document provides detailed procedures and critical safety information for the handling and storage of **Hexachloroacetone** (CAS No. 116-16-5) in a laboratory environment. The protocols outlined are designed to minimize risks and ensure the safety of researchers, scientists, and drug development professionals. Adherence to these guidelines is mandatory for all personnel working with this compound.

Hazard Identification and Safety Precautions

Hexachloroacetone is a toxic and corrosive compound that presents significant health risks upon exposure. It is harmful if swallowed and fatal if inhaled.[1] It causes skin and eye irritation and may cause respiratory irritation.[2][3] It is also toxic to aquatic life with long-lasting effects. [1][3][4]

Signal Word:Danger[1][3]

Primary Hazards:

Acute Toxicity: Toxic or fatal via inhalation and toxic if swallowed.[1][3]



- Skin and Eye Irritation: Causes skin and serious eye irritation.[2][3]
- Respiratory Irritation: May cause irritation to the respiratory tract.[2][3]
- Environmental Hazard: Toxic to aquatic life with long-lasting effects.[1][4]

Safety Precautions:

- Work exclusively in a well-ventilated area, preferably within a certified chemical fume hood.
 [1][2]
- Avoid breathing vapors, mist, or gas.[1][3]
- Prevent all contact with skin, eyes, and clothing.[2]
- Wash hands and any exposed skin thoroughly after handling.[1][2]
- Do not eat, drink, or smoke in areas where **Hexachloroacetone** is handled or stored.[1]
- Ensure eyewash stations and safety showers are readily accessible.[2]

Quantitative Data Summary

The physical, chemical, and toxicological properties of **Hexachloroacetone** are summarized below for easy reference.

Table 1: Physical and Chemical Properties of **Hexachloroacetone**



Property	Value	Reference
CAS Number	116-16-5	[5][6]
Molecular Formula	C3Cl6O	
Molecular Weight	264.75 g/mol	[2][5]
Appearance	Clear, colorless to yellowish liquid	[2][7][8]
Odor	Slightly pungent	[9]
Density	1.743 g/cm ³	[2][5]
Melting Point	-2 °C (28 °F)	[5]
Boiling Point	204 °C (399 °F)	[5]
Flash Point	> 100 °C (212 °F)	[2][4]
Solubility in Water	Slightly soluble	[5][7][8]

Table 2: Toxicological Data of **Hexachloroacetone**

Test	Species	Route	Value	Reference
LD50	Rat	Oral	240 mg/kg	[2]
LD50	Rabbit	Skin	2980 mg/kg	[2]
LC50	Rat	Inhalation	360 ppm / 6H	[2]
LC50	Rat	Inhalation	715 mg/m³ / 3H	[2]
LC50	Mouse	Inhalation	920 mg/m³ / 2H	[2]

Experimental Protocols

This protocol details the required steps for safely using **Hexachloroacetone** in experimental procedures.

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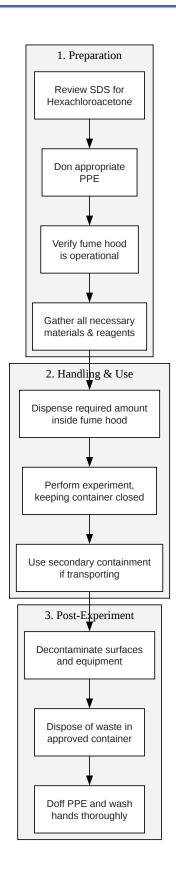




4.1.1 Personal Protective Equipment (PPE) Before beginning any work, the following PPE must be worn:

- Eye Protection: Chemical safety goggles or a full-face shield.[2]
- Hand Protection: Wear suitable protective gloves (e.g., Viton®, Barrier®). Consult a glove compatibility chart for specific task duration.[2]
- Body Protection: A chemically resistant lab coat or apron.[2]
- Respiratory Protection: All work must be performed in a chemical fume hood. If there is a risk
 of exceeding exposure limits, a NIOSH-approved full-facepiece airline respirator in positive
 pressure mode is required.[2]
- 4.1.2 Experimental Workflow





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Caption: Workflow for handling Hexachloroacetone in the lab.



4.1.3 Procedure Steps:

- Preparation: a. Review the Safety Data Sheet (SDS) for Hexachloroacetone.[10] b. Don all
 required PPE as specified in section 4.1.1. c. Ensure the chemical fume hood is functioning
 correctly. d. Assemble all necessary apparatus and reagents inside the fume hood to
 minimize movement.
- Handling: a. Carefully uncap the Hexachloroacetone container inside the fume hood. b.
 Dispense the required volume using appropriate chemical-resistant tools (e.g., glass pipette).
 c. Keep the primary container tightly closed when not in use.[2] d. If the compound must be moved outside the fume hood, use sealed, labeled, and chemically resistant secondary containers.
- Post-Experiment Cleanup: a. Decontaminate all surfaces and equipment that may have come into contact with the chemical. b. Dispose of all waste, including contaminated PPE and cleaning materials, in a designated hazardous waste container.[4] c. Remove PPE and wash hands thoroughly with soap and water.[1]

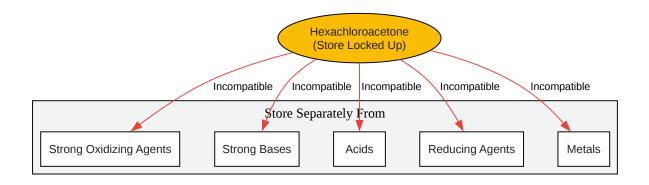
This protocol outlines the requirements for the safe storage of **Hexachloroacetone**.

4.2.1 Storage Conditions:

- Store in a tightly closed, original container.[1][2]
- The storage area must be cool, dry, and well-ventilated.[1][2]
- Store locked up and away from general access.[1]
- Ensure the storage location is separate from incompatible materials.[2]
- 4.2.2 Incompatible Materials: **Hexachloroacetone** is incompatible with and must be stored separately from:
- Strong oxidizing agents[2][4]
- Strong bases[4]
- Acids[7][8]



- Reducing agents[7][8]
- Metals[4]



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Caption: Storage compatibility guidelines for **Hexachloroacetone**.

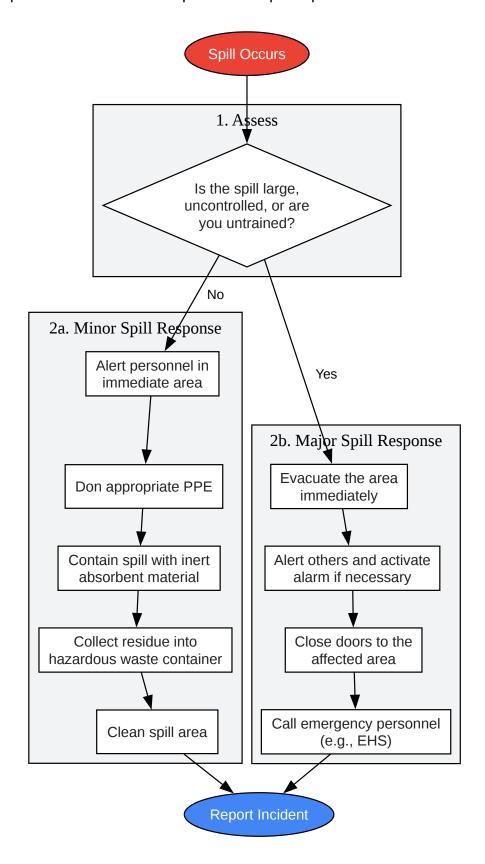
Immediate and appropriate response to spills or exposures is critical.

4.3.1 Exposure Response:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2]
- Skin Contact: Remove contaminated clothing and shoes immediately.[2] Flush skin with plenty of soap and water for at least 15 minutes.[2][3] Seek immediate medical attention.[2]
- Inhalation: Remove the victim from the exposure area to fresh air at once.[2] If breathing is difficult, administer oxygen. If the victim is not breathing, give artificial respiration (do not use mouth-to-mouth).[2] Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting.[2] If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water or milk.[2] Never give anything by mouth to an unconscious person.[2] Seek immediate medical attention.[1]



4.3.2 Spill Response Workflow The response to a spill depends on its size and location.



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Caption: Emergency response workflow for a **Hexachloroacetone** spill.

- 4.3.3 Spill Cleanup Procedure (Minor Spills Only):
- Alert personnel in the immediate vicinity.[10][11]
- If the spill is flammable, remove all ignition sources.[2][11]
- Wearing appropriate PPE, absorb the spill with an inert, non-combustible material such as vermiculite, sand, or earth.[1][2]
- Carefully collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[2][4]
- Clean the spill area thoroughly.
- Do not allow the spill to enter drains or waterways.[1][2]

For major spills, evacuate the area immediately and contact your institution's emergency response team.[10][11]

All **Hexachloroacetone** waste is considered hazardous.

- Waste Classification: This material must be disposed of as hazardous waste.[1][4]
 Generators must consult federal, state, and local regulations for complete and accurate classification.[2]
- Collection: a. Collect all waste, including contaminated materials and disposable PPE, in a
 designated, properly labeled, and sealed hazardous waste container. b. Halogenated waste
 should typically be collected in a specific container (often designated "Container B" in
 disposal schemes).[12]
- Disposal: a. Arrange for pickup and disposal by a licensed professional waste disposal service.[13] b. Do not dispose of Hexachloroacetone down the drain or with general laboratory trash.[1][4] Empty containers may retain product residue and should be treated as hazardous.[1]



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